

# Physical properties and melting point of 3-chloro-2-nitrobenzoic acid

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## Compound of Interest

Compound Name: 3-Chloro-2-nitrobenzoic acid

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An In-depth Technical Guide on the Physical and Chemical Properties of **3-Chloro-2-nitrobenzoic Acid**

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-chloro-2-nitrobenzoic acid**, with a specific focus on its melting point. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

## Chemical Identity

**3-Chloro-2-nitrobenzoic acid** is an aromatic compound featuring a benzoic acid core substituted with a chlorine atom at the 3-position and a nitro group at the 2-position.<sup>[1]</sup> This substitution pattern imparts unique reactivity and physical characteristics to the molecule, making it a valuable intermediate in organic synthesis.<sup>[1]</sup>

Molecular Formula: C<sub>7</sub>H<sub>4</sub>CINO<sub>4</sub><sup>[2]</sup> Molecular Weight: 201.56 g/mol <sup>[3]</sup> CAS Number: 4771-47-5<sup>[4]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **3-chloro-2-nitrobenzoic acid** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
Appearance	White to off-white or pale yellow crystalline solid/powder.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	237-239 °C (lit.)	<a href="#">[2]</a>
236-240 °C	<a href="#">[4]</a>	
233.0-242.0 °C	<a href="#">[5]</a>	
Boiling Point	365.6 °C at 760 mmHg (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	1.602 g/cm <sup>3</sup>	<a href="#">[4]</a>
Water Solubility	0.47 g/L at 25 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Solubility in Organic Solvents	Soluble in ethanol and acetone. Slightly soluble in DMSO and methanol.	<a href="#">[1]</a> <a href="#">[2]</a>
pKa	1.82 ± 0.10 (Predicted)	<a href="#">[2]</a>
Flash Point	174.9 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Vapor Pressure	5.5 x 10 <sup>-6</sup> mmHg at 25 °C	<a href="#">[2]</a>

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. The following protocol outlines a standard method for determining the melting point of **3-chloro-2-nitrobenzoic acid** using a capillary tube method.

### Materials and Equipment:

- **3-Chloro-2-nitrobenzoic acid** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., DigiMelt or similar) or an oil bath/aluminum block setup

- Thermometer
- Mortar and pestle
- Spatula

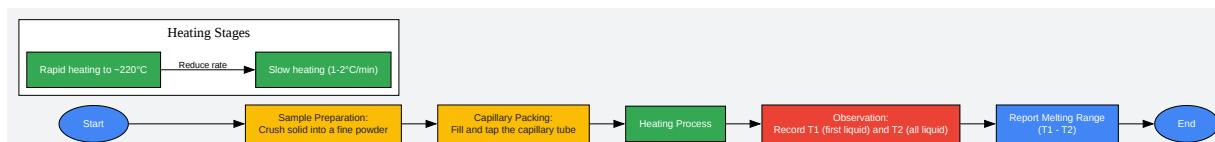
Procedure:

- Sample Preparation:
  - Place a small amount of **3-chloro-2-nitrobenzoic acid** on a clean, dry surface.
  - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.<sup>[6]</sup> This ensures uniform packing and heat transfer.
- Capillary Tube Packing:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
  - Invert the tube and gently tap the sealed end on a hard surface to pack the powder down.  
<sup>[6]</sup>
  - Repeat until the packed sample is approximately 1-2 cm high.<sup>[6]</sup>
- Melting Point Measurement:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Set the apparatus to heat at a rapid rate initially (e.g., 10-15 °C per minute) to quickly approach the expected melting point (around 237 °C).
  - When the temperature is about 15-20 °C below the anticipated melting point, reduce the heating rate to 1-2 °C per minute.<sup>[7]</sup> A slow heating rate is crucial for an accurate determination.
  - Carefully observe the sample.

- Record the temperature (T1) at which the first drop of liquid appears.[6]
- Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[6]
- Reporting:
  - The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (1-2 °C). A broad melting range can indicate the presence of impurities. [7]

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the melting point of **3-chloro-2-nitrobenzoic acid**.



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Caption: Workflow for Melting Point Determination of an Organic Compound.

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